

# 2-Chloro-5-hydroxybenzoic acid molecular weight

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## Compound of Interest

Compound Name: 2-Chloro-5-hydroxybenzoic acid

CAS No.: 56961-30-9

Cat. No.: B1297782

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An In-Depth Technical Guide to **2-Chloro-5-hydroxybenzoic Acid**: Properties, Synthesis, and Applications

For Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **2-Chloro-5-hydroxybenzoic acid** (CAS No: 56961-30-9), a pivotal chemical intermediate in the fields of medicinal chemistry and organic synthesis. We delve into its core physicochemical properties, with a primary focus on its molecular weight, and present detailed, field-proven protocols for its synthesis and analytical characterization. The narrative emphasizes the causality behind experimental choices, providing insights into its application as a versatile scaffold in drug discovery, particularly in the development of novel benzamide-based therapeutics. This document serves as an essential resource for researchers leveraging this compound in their development pipelines, ensuring a foundation of scientific integrity and technical accuracy.

## Core Physicochemical Properties and Identification

**2-Chloro-5-hydroxybenzoic acid** is a halogenated and hydroxylated derivative of benzoic acid. Its specific substitution pattern imparts unique reactivity, making it a valuable starting material for multi-step organic syntheses. Accurate knowledge of its physical and chemical properties is fundamental for its effective use, from reaction stoichiometry calculations to analytical method development.

The definitive molecular weight and other key quantitative data are summarized below, providing a reliable reference for laboratory applications.

Table 1: Key Physicochemical and Identification Data for **2-Chloro-5-hydroxybenzoic Acid**

| Property            | Value                                                              | Source(s) |
|---------------------|--------------------------------------------------------------------|-----------|
| Molecular Weight    | 172.56 g/mol                                                       | [1]       |
| Molecular Formula   | C <sub>7</sub> H <sub>5</sub> ClO <sub>3</sub>                     | [2][3][4] |
| IUPAC Name          | 2-chloro-5-hydroxybenzoic acid                                     | [2][5]    |
| CAS Registry Number | 56961-30-9                                                         | [2][6][7] |
| Appearance          | White to light yellow or very pale yellow-brown crystalline powder | [1]       |
| Melting Point       | 178-182 °C                                                         | [1]       |
| Typical Purity      | >97.0% (by GC)                                                     | [1]       |
| Storage Temperature | Room Temperature<br>(Recommended in a cool, dark, and dry place)   | [1]       |

## Synthesis Pathway and Experimental Protocol

The synthesis of **2-Chloro-5-hydroxybenzoic acid** is most effectively achieved from its corresponding aniline derivative, 5-amino-2-chlorobenzoic acid. The methodology hinges on a well-established transformation: the diazotization of an aromatic amine followed by the thermal

decomposition (hydrolysis) of the resulting diazonium salt in an aqueous acidic medium. This process reliably substitutes the amino group with a hydroxyl group.

## Causality in Experimental Design

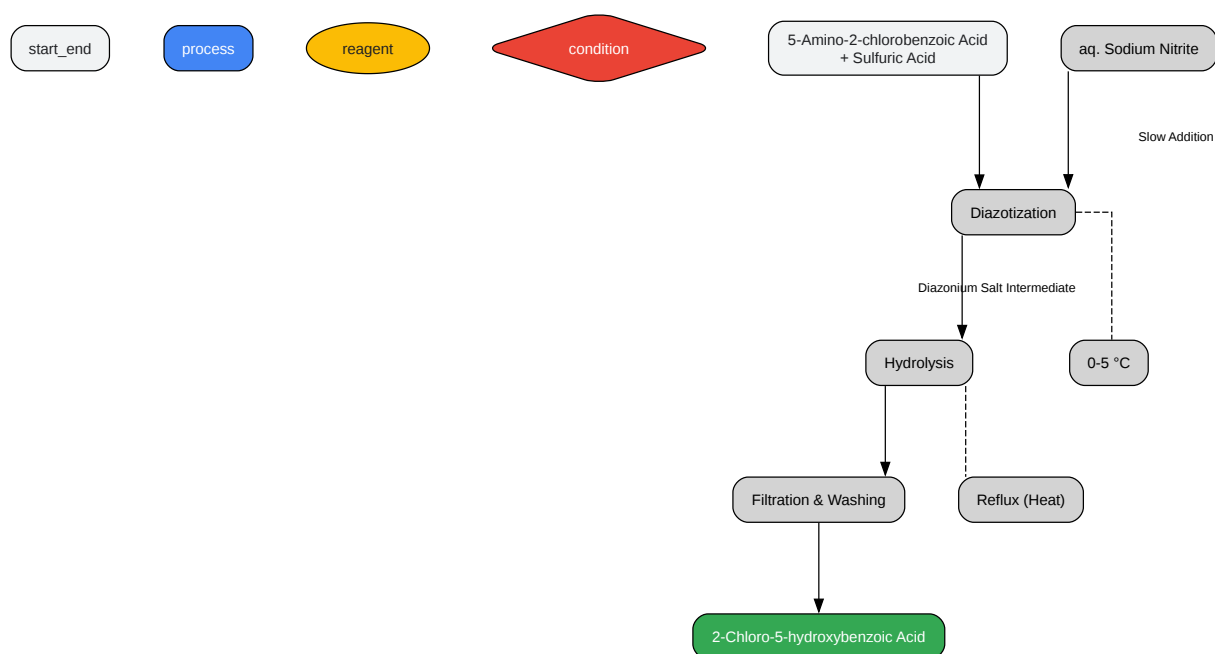
The choice of an acidic medium (sulfuric acid) and low temperature (0-5 °C) during the addition of sodium nitrite is critical. The acid protonates the nitrous acid formed in situ, generating the potent nitrosating agent required for diazotization. The low temperature is essential to ensure the stability of the diazonium salt intermediate, which can be explosive and prone to unwanted side reactions at elevated temperatures. The subsequent heating under reflux provides the activation energy needed for the hydrolysis step, where water acts as the nucleophile to replace the diazonium group.

## Experimental Protocol: Synthesis from 5-Amino-2-chlorobenzoic Acid[8]

- **Reaction Setup:** Prepare a suspension of 5-amino-2-chlorobenzoic acid (29.6 mmol) in a solution of sulfuric acid (6.00 mL, 0.167 mol). Cool the stirring suspension to 0 °C in an ice bath.
- **Diazotization:** Slowly add a pre-chilled aqueous solution of sodium nitrite (0.5 M, 90 mL) to the suspension. Critically maintain the reaction temperature between 0 and 5 °C throughout the addition to prevent degradation of the diazonium intermediate.
- **Intermediate Formation:** After the addition is complete, continue stirring the reaction mixture in the ice bath for 1 hour to ensure complete formation of the diazonium salt.
- **Hydrolysis:** Dilute the reaction mixture with water (900 mL) and heat it to reflux. Stir under reflux for 30 minutes to drive the hydrolysis of the diazonium salt to the desired hydroxyl group.
- **Isolation and Purification:** Cool the reaction mixture to room temperature, allowing the product to precipitate. Collect the solid product by vacuum filtration. Wash the filter cake with cold water to remove residual acid and inorganic salts. Dry the product under vacuum to yield **2-Chloro-5-hydroxybenzoic acid**.

## Visualization of the Synthesis Workflow

The following diagram illustrates the key stages of the synthesis process, providing a clear visual representation of the workflow.



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Caption: Workflow for the synthesis of **2-Chloro-5-hydroxybenzoic acid**.

## Analytical Characterization for Quality Control

Verifying the identity and purity of synthesized **2-Chloro-5-hydroxybenzoic acid** is a non-negotiable step for its use in drug development, where impurities can drastically alter biological outcomes. High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) are standard, robust methods for this purpose.

### Protocol: Purity Assessment by Reversed-Phase HPLC

This protocol is a self-validating system for quantifying the purity of the final compound against potential starting materials and by-products.

- **System Preparation:** Use a standard HPLC system equipped with a C18 column and a UV detector.
- **Mobile Phase Preparation:** Prepare a mobile phase consisting of an appropriate ratio of an aqueous acidic buffer (e.g., 0.1% phosphoric acid in water) and an organic solvent (e.g., acetonitrile or methanol). The exact ratio should be optimized to achieve good separation, but a gradient elution is often effective.
- **Standard and Sample Preparation:** Prepare a stock solution of a reference standard of **2-Chloro-5-hydroxybenzoic acid** at a known concentration (e.g., 1 mg/mL) in the mobile phase. Prepare the synthesized sample at the same concentration.
- **Chromatographic Run:** Equilibrate the column with the mobile phase. Inject the sample and run the separation, monitoring the elution with the UV detector at a suitable wavelength (e.g., 230 nm).<sup>[8]</sup>
- **Data Analysis:** The purity is calculated based on the area percentage of the main peak corresponding to **2-Chloro-5-hydroxybenzoic acid** relative to the total area of all observed peaks. The retention time should match that of the reference standard.

## Utility in Drug Discovery and Medicinal Chemistry

The true value of **2-Chloro-5-hydroxybenzoic acid** for drug development professionals lies in its utility as a versatile chemical building block. The carboxylic acid and phenolic hydroxyl

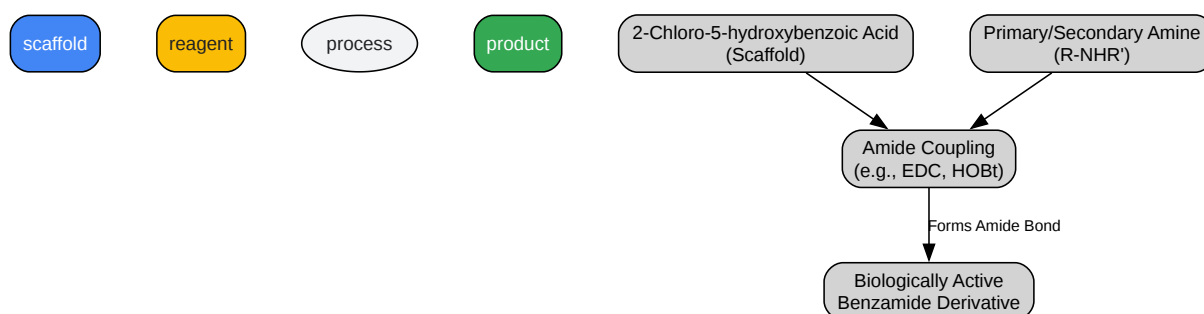
groups, along with the chlorinated aromatic ring, provide multiple points for chemical modification.

## Primary Application: Scaffold for Benzamide Synthesis

The most prominent application of this compound is as a reagent for the synthesis of substituted benzamides.[3][6] The carboxylic acid moiety can be readily activated (e.g., converted to an acyl chloride or activated with coupling agents) and reacted with a primary or secondary amine to form a stable amide bond. This reaction is fundamental to building a diverse library of compounds for screening.

Derivatives based on this scaffold have been investigated as potential multireceptor antipsychotics, demonstrating the pharmacological relevance of the core structure.[3][6] Furthermore, related chloro-hydroxybenzoic acid structures are explored for creating novel sulfonamides with antimicrobial activity, indicating the broader potential of this chemical class.[9]

## Visualization of its Role as a Chemical Scaffold



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Caption: Role of **2-Chloro-5-hydroxybenzoic acid** as a scaffold in synthesis.

## Safety, Handling, and Storage

Adherence to safety protocols is paramount when working with any chemical reagent. **2-Chloro-5-hydroxybenzoic acid** is classified as an irritant and requires careful handling to minimize exposure.

- GHS Hazard Classification: Warning[2][1]
- Hazard Statements:
  - H315: Causes skin irritation.[2][1]
  - H319: Causes serious eye irritation.[2][1]
  - H335: May cause respiratory irritation.[2]
- Recommended Personal Protective Equipment (PPE): Wear appropriate protective gloves, chemical safety goggles, and a lab coat.[1][10] Handle in a well-ventilated area or a chemical fume hood.[10]
- First Aid Measures:
  - Skin Contact: Immediately wash with plenty of water. If skin irritation occurs, seek medical advice.[1]
  - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek immediate medical attention.
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place away from incompatible materials.[1]

## Conclusion

**2-Chloro-5-hydroxybenzoic acid**, with a molecular weight of 172.56 g/mol, is more than a simple chemical compound; it is a strategic tool for medicinal chemists and drug development scientists.[2] Its well-defined physicochemical properties, straightforward synthesis, and versatile reactivity make it an invaluable scaffold for constructing complex molecules with therapeutic potential. This guide provides the foundational knowledge and practical protocols necessary for researchers to confidently and safely integrate this important building block into their discovery and development workflows, fostering innovation grounded in scientific rigor.

## References

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